

In-depth Technical Guide on Blutron Compound: Safety and Handling

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Compound of Interest

Compound Name: **Blutron**

Cat. No.: **B1672290**

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An Important Note on "Blutron Compound"

Initial research indicates that a singular chemical entity referred to as "Blutron compound" for research, scientific, and drug development purposes is not found in publicly available scientific literature or safety databases. However, the trade name "**Blutron**" corresponds to an agricultural herbicide. This guide will focus on the safety and handling guidelines for the herbicide product "**Blutron**," which is a mixture of active ingredients. It is crucial to distinguish this commercial product from a singular research compound.

Section 1: Compound Identification and Properties

The commercial product "**Blutron**" is an agricultural herbicide. The primary active ingredients in this formulation are Isoproturon and Diflufenican.

Table 1: Physiochemical Properties of Active Ingredients

Property	Isoproturon	Diflufenican
Chemical Formula	$C_{12}H_{18}N_2O$	$C_{19}H_{11}F_5N_2O_2$
Molar Mass	206.28 g/mol	394.3 g/mol
Appearance	White to off-white powder	Colourless to white crystalline solid
Solubility in Water	70 mg/L at 20°C	0.05 mg/L at 25°C

Section 2: Hazard Identification and Classification

The herbicide "**Blutron**" is classified as harmful and dangerous for the environment.

Table 2: Hazard Classification

Hazard Class	Classification
Human Health	Xn: Harmful; R40: Limited evidence of a carcinogenic effect.
Environment	N: Dangerous for the environment; R50/53: Very toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment. [1]

GHS Label Elements:

- Pictograms: Harmful, Dangerous for the environment.[\[1\]](#)
- Signal Word: Warning
- Hazard Statements:
 - H351: Suspected of causing cancer.
 - H410: Very toxic to aquatic life with long lasting effects.

Section 3: Handling and Storage

Proper handling and storage are essential to minimize exposure and ensure safety.

Handling:

- For professional use only.[\[1\]](#)
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

- Remove contaminated clothing and protective equipment before meals and after work.[[1](#)]
- Wash hands and exposed skin before meals and after work.[[1](#)]
- Wash all protective clothing thoroughly after use.[[1](#)]

Storage:

- Keep in original container.[[1](#)]
- Store in a dry, cool, and safe place.[[1](#)]
- Store in a locked, suitable store.[[1](#)]
- Keep away from any source of ignition.[[1](#)]

Section 4: Personal Protective Equipment (PPE)

Appropriate PPE must be worn to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Respiratory Protection	Wear respiratory protection if ventilation is inadequate.
Eye/Face Protection	Tightly fitting safety goggles or face shield if splashing hazard exists.[2][3]
Hand Protection	Protective gloves.
Body Protection	Body protection must be chosen based on level of activity and exposure.[2][3]

Section 5: First Aid Measures

In case of exposure, immediate first aid is critical.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air and keep at rest in a half-upright position. Seek medical attention immediately. [1]
Skin Contact	Remove all contaminated clothing. Wash skin with soap and rinse with plenty of water. Seek medical attention if irritation arises. [1]
Eye Contact	Immediately rinse with water. Holding eyes open, continue rinsing for at least 15 minutes. Remove contact lenses if possible. Seek medical attention immediately. [1]
Ingestion	DO NOT INDUCE VOMITING. Seek medical advice immediately and show the container or label. Rinse mouth with plenty of water and offer 1 or 2 glasses of water to drink. [1]

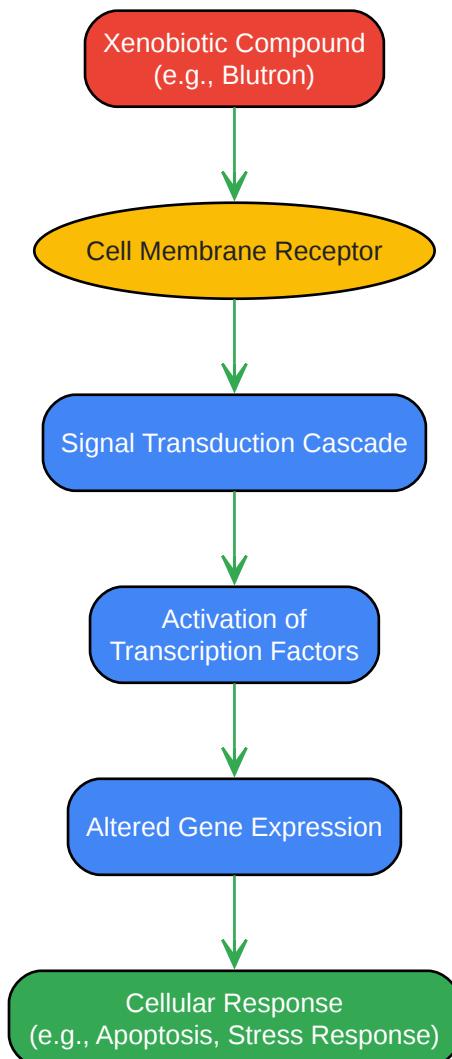
Section 6: Experimental Protocols

As "**Blutron**" is a commercial herbicide, detailed experimental protocols for research and drug development are not publicly available. The following represents a generalized workflow for assessing the safety of a chemical compound.

Caption: A generalized workflow for chemical safety assessment.

Section 7: Signaling Pathways

Information on the specific signaling pathways affected by the "**Blutron**" herbicide mixture is not available. The diagram below illustrates a general cellular response to a xenobiotic compound.

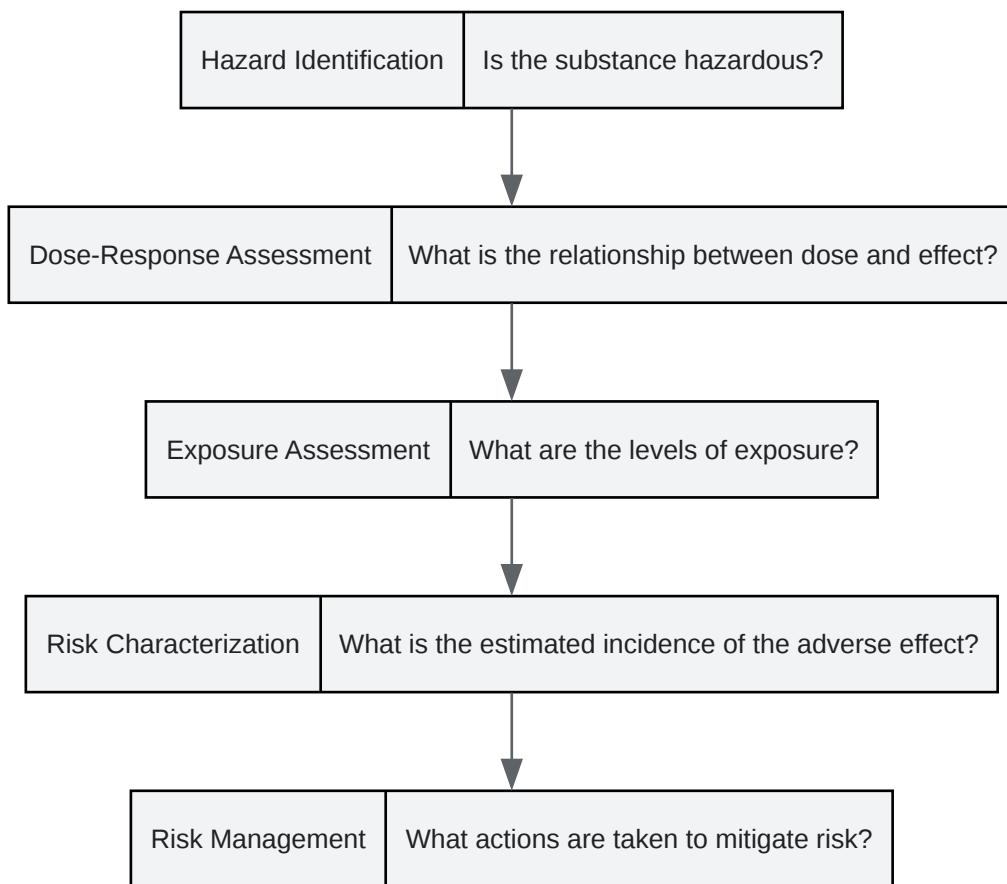


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Caption: Generalized xenobiotic signaling pathway.

Section 8: Logical Relationships in Safety Assessment

The assessment of a chemical's safety involves a logical progression from initial hazard identification to risk management.



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Caption: Logical flow of chemical risk assessment.

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